

Levulinic-d5 Acid safety data sheet (SDS) analysis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Levulinic-d5 Acid*

CAS No.: *1206185-52-5*

Cat. No.: *B590971*

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Technical Monograph: **Levulinic-d5 Acid** (CAS 1206185-53-5) Domain: Stable Isotope Labeling (SIL) & Bioanalytical Chemistry Document Type: Technical Safety & Handling Guide

Executive Summary

This guide provides a technical analysis of **Levulinic-d5 Acid** (4-Oxopentanoic acid-d5), a deuterated isotopologue used primarily as an Internal Standard (ISTD) in quantitative mass spectrometry (LC-MS/GC-MS). Unlike generic Safety Data Sheets (SDS) that treat isotopologues identically to their non-labeled parents, this document integrates specific handling protocols required to maintain isotopic enrichment and chemical stability.

Critical Advisory: While the toxicological profile mirrors Levulinic Acid (Corrosive/Irritant), the isotopic integrity of the d5-variant is susceptible to deuterium-hydrogen exchange (D/H scrambling) under specific pH conditions due to keto-enol tautomerism.

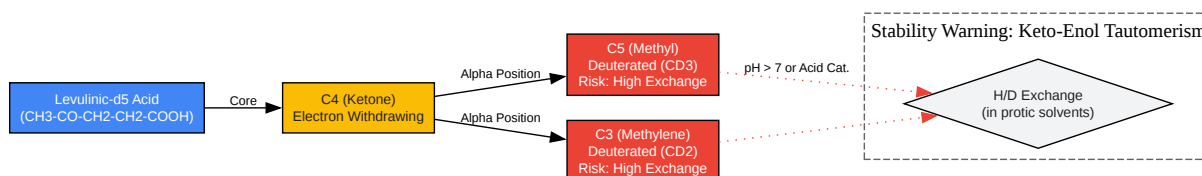
Part 1: Chemical Identity & Isotopic Specifics

Levulinic-d5 Acid is labeled at the methyl (C5) and methylene (C3) positions adjacent to the ketone group. This positioning dictates its stability profile.

Parameter	Data
Chemical Name	Levulinic-3,3,5,5,5-d5 Acid
Synonyms	4-Oxopentanoic acid-d5; -Ketovaleric acid-d5
CAS Number	1206185-53-5 (Labeled) / 123-76-2 (Unlabeled Parent)
Molecular Formula	
Molecular Weight	~121.15 g/mol (vs. 116.11 g/mol for d0)
Isotopic Purity	Typically 98 atom % D
Physical State	Hygroscopic crystalline solid or supercooled liquid (MP: ~33–35°C)

Isotopic Labeling & Stability Diagram

The following diagram illustrates the labeled positions and the risk of enolization-driven exchange.



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Caption: Structural vulnerability of Levulinic-d5. Red nodes indicate positions susceptible to back-exchange with solvent protons in aqueous media.

Part 2: Hazard Identification (SDS Analysis)

While the isotopic label adds value, the chemical hazards are derived from the parent molecule, Levulinic Acid.

GHS Classification[5][6]

- Signal Word: DANGER
- Corrosivity: The pKa of ~4.6 (similar to acetic acid) combined with its lipophilicity allows it to penetrate skin and mucous membranes effectively.

Hazard Class	Code	Statement
Acute Toxicity (Oral)	H302	Harmful if swallowed.[1]
Skin Irritation	H315	Causes skin irritation.[1][2][3]
Eye Damage	H318	Causes serious eye damage (Irreversible).
Sensitization	H317	May cause an allergic skin reaction.[4][5]

Toxicological Insight: Levulinic acid is a metabolic intermediate. However, in concentrated form, it acts as a protein denaturant. The "d5" label does not alter this toxicity profile significantly, but the high cost of the material dictates that exposure control is also an economic necessity.

Part 3: Handling, Storage & Stability (The "Experience" Pillar)

This section addresses the practical challenges of working with this specific standard.

The "Melting Point" Trap

Levulinic acid has a melting point of 33–35°C.

- Scenario: You receive the vial in summer. It appears as a viscous yellow liquid.

- Mistake: Assuming it has degraded or attempting to pipette it immediately.
- Correct Protocol: If solid form is required for weighing, place the vial at 4°C for 2 hours to recrystallize. If liquid dispensing is preferred, warm gently to 40°C. Consistency is key for quantitative weighing.

Hygroscopicity & Hydrolysis

The substance is deliquescent (absorbs moisture until it dissolves).

- Risk: Water introduction leads to concentration errors and promotes H/D exchange (see below).
- Protocol: Allow the vial to equilibrate to room temperature in a desiccator before opening to prevent condensation.

Isotopic Instability (The Critical Variable)

Because the deuterium atoms are located alpha to a ketone (positions 3 and 5), they are chemically "acidic" (pKa ~20).

- Mechanism: In the presence of water (or protic solvents like Methanol) and trace acid/base, the ketone enolizes. When it tautomerizes back to the ketone, it may pick up a Hydrogen (H) instead of a Deuterium (D).
- Result: Loss of "d5" signal (M+5) and appearance of M+4, M+3 peaks, ruining the internal standard curve.
- Prevention:
 - Solvent: Prepare primary stock solutions in Acetonitrile (ACN) or DMSO. Avoid Methanol or Water for long-term stock storage.
 - pH: Maintain neutral pH. Avoid strong bases.

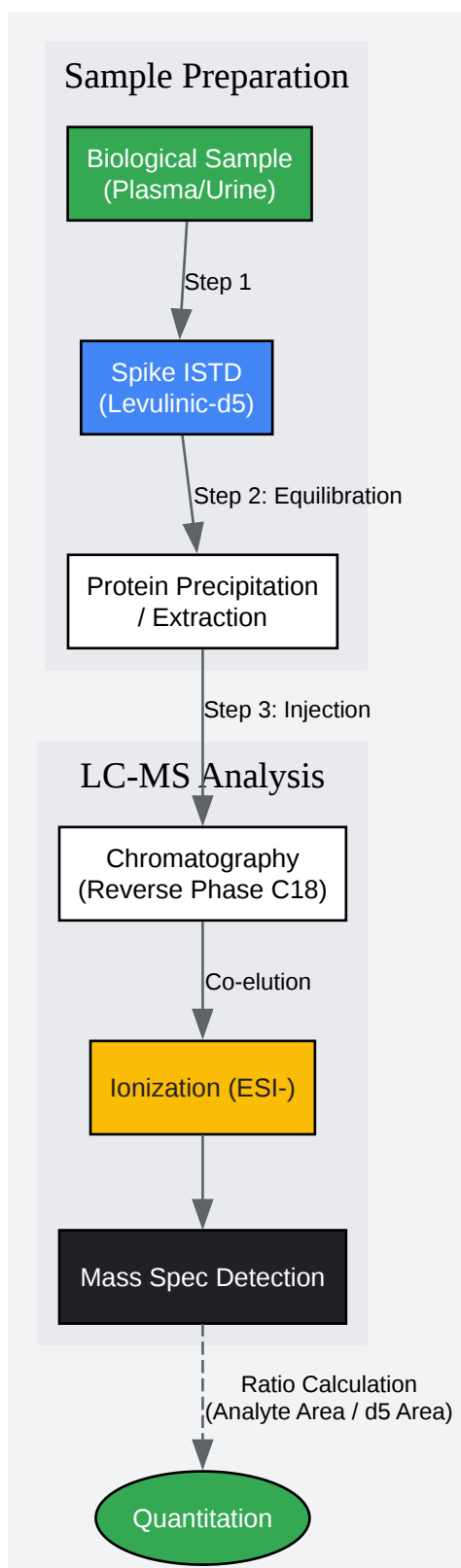
Part 4: Bioanalytical Application Workflow

Levulinic-d5 is used to normalize data against extraction variability and matrix effects (ion suppression).

Experimental Protocol: Stock Preparation

- Equilibration: Remove vial from freezer (-20°C). Let stand in a desiccator for 30 mins.
- Weighing: Rapidly weigh ~10 mg into a tared amber glass vial. (Do not use plastic; levulinic acid can leach plasticizers).
- Solubilization: Dissolve in Acetonitrile to yield a 1 mg/mL (1000 ppm) Primary Stock.
- Storage: Store Primary Stock at -20°C or -80°C. Stable for 6–12 months in aprotic solvent.
- Working Standard: Dilute into mobile phase immediately prior to use.

LC-MS/MS Integration Diagram



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Caption: Integration of Levulinic-d5 into a bioanalytical workflow. Note: The ISTD must be added BEFORE extraction to correct for recovery losses.

Part 5: Emergency Protocols

Scenario	Immediate Action	Rationale
Skin Contact	Wash with soap and water for 15 mins.	Acidic nature requires neutralization by dilution.
Eye Contact	Rinse cautiously with water for >15 mins.[1] Remove contacts.	Critical: Risk of corneal opacity (H318).[6]
Spill (Solid)	Sweep up. Do not create dust. [1]	Avoid inhalation of acidic dust.
Spill (Liquid)	Absorb with vermiculite/sand. Neutralize with weak base (Sodium Bicarbonate).	Prevent acid etching of surfaces.

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- To cite this document: BenchChem. [Levulinic-d5 Acid safety data sheet (SDS) analysis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b590971/docs#levulinic-d5-acid-safety-data-sheet-sds-analysis\]](https://www.benchchem.com/product/b590971/docs#levulinic-d5-acid-safety-data-sheet-sds-analysis)

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